

Application Notes and Protocols for In Vivo Studies of PZ-1190

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Compound of Interest

Compound Name: PZ-1190

Cat. No.: B2952637

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Introduction

These application notes provide a comprehensive overview and detailed experimental protocols for the in vivo evaluation of **PZ-1190**, an experimental small molecule inhibitor. The protocols outlined below are intended for researchers, scientists, and drug development professionals engaged in preclinical cancer research. **PZ-1190** is hypothesized to exert its anti-tumor effects through the modulation of key cellular signaling pathways involved in cell proliferation and survival.

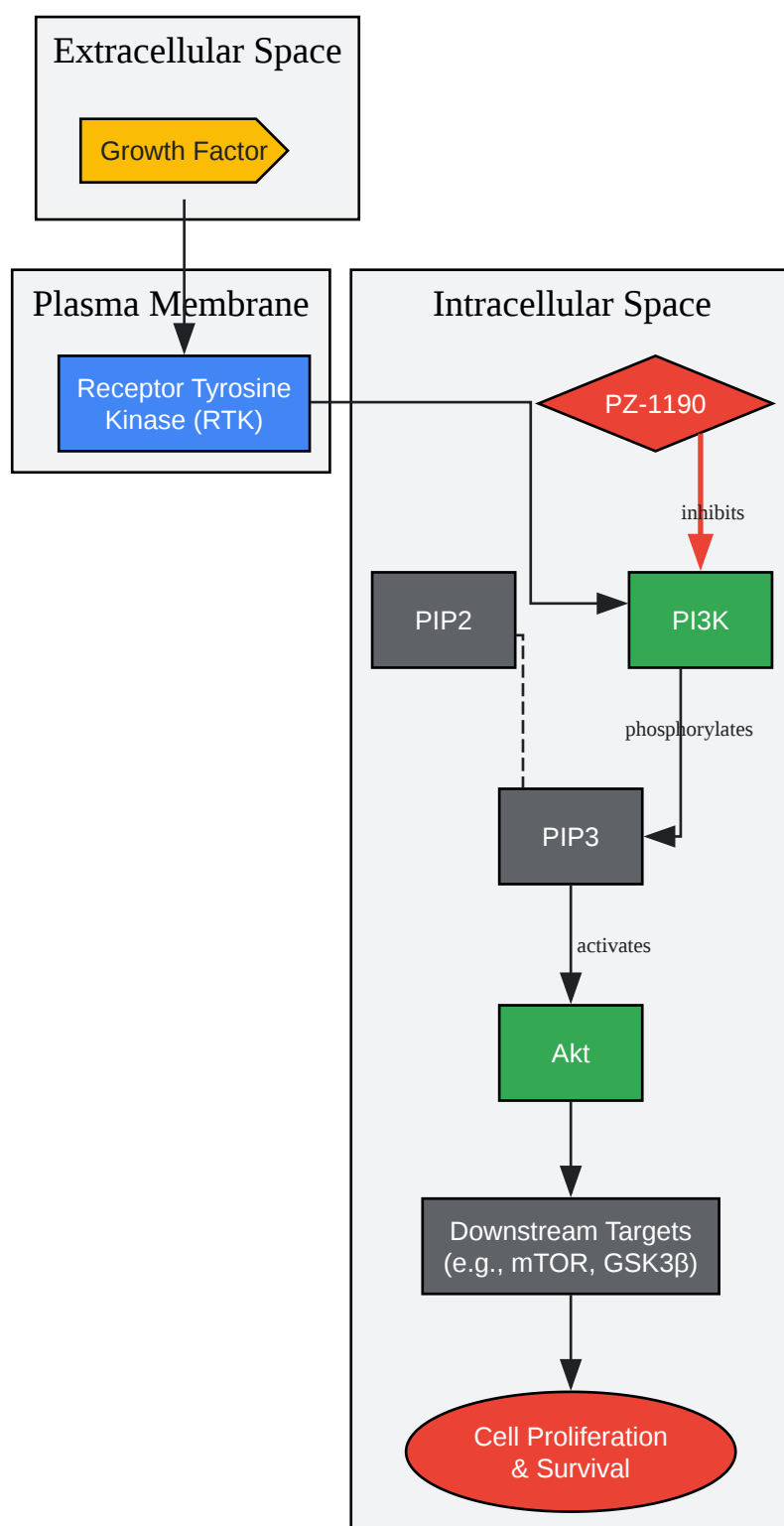
Scientific Background

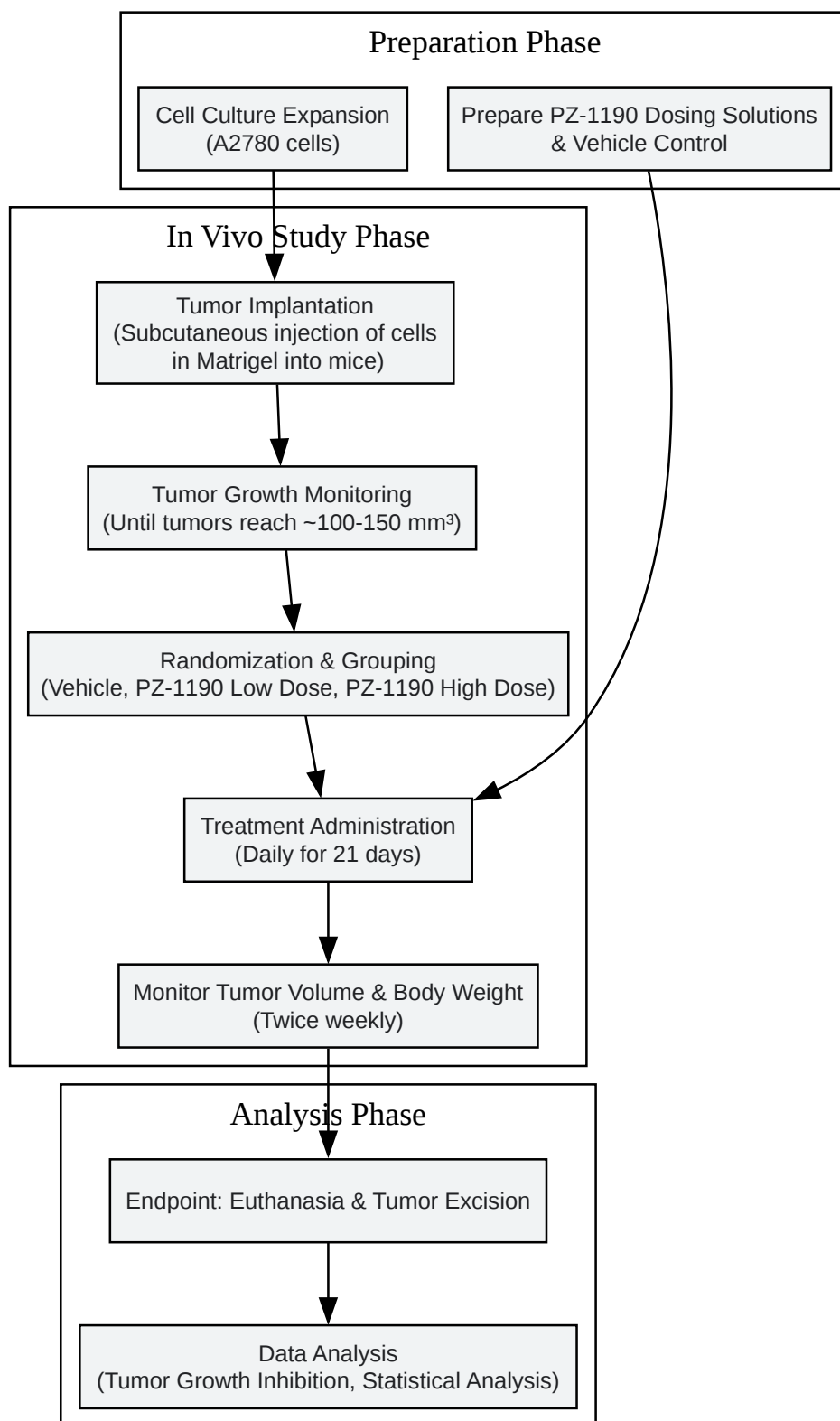
PZ-1190 is a novel synthetic compound designed to target aberrant signaling pathways in cancer cells. Preclinical in vitro studies have suggested that **PZ-1190** may inhibit the PI3K/Akt signaling pathway, a critical cascade that promotes cell survival, growth, and proliferation.^{[1][2][3]} The PI3K/Akt pathway is frequently dysregulated in various human cancers, making it a prime target for therapeutic intervention.^{[1][3]} This pathway is activated by receptor tyrosine

kinases (RTKs) which, upon ligand binding, activate PI3K.[2][4] PI3K then phosphorylates PIP2 to PIP3, leading to the recruitment and activation of Akt.[1][4] Activated Akt proceeds to phosphorylate a multitude of downstream substrates that regulate essential cellular functions such as cell cycle progression and apoptosis.[1][2][3]

Proposed Mechanism of Action

The proposed mechanism of action for **PZ-1190** involves the direct or indirect inhibition of the PI3K/Akt signaling pathway, leading to decreased cell proliferation and increased apoptosis in tumor cells. The following diagram illustrates the targeted signaling cascade.





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References

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